endogenous function of D-β-aminoisobutyric acid

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Compound of Interest

Compound Name:	*(R)-3-Amino-2-methylpropanoic acid hydrochloride*
CAS No.:	*132605-98-2*
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An In-depth Technical Guide on the Endogenous Function of D-β-Aminoisobutyric Acid

Introduction

β-Aminoisobutyric acid (BAIBA) is a non-proteinogenic amino acid that has emerged as a significant signaling metabolite, particularly in the context of exercise physiology and metabolic regulation.[1][2][3] It exists in two enantiomeric forms, D-BAIBA and L-BAIBA, which originate from different metabolic pathways and may exhibit distinct biological activities.[1][2] D-BAIBA, a catabolite of thymine, has garnered considerable attention for its role as an exercise-induced "myokine" or, more accurately, a signaling metabolite that mediates some of the systemic benefits of physical activity.[1][2][4][5] This technical guide provides a comprehensive overview of the endogenous functions of D-BAIBA, its metabolic pathways, signaling mechanisms, and its role in regulating lipid, carbohydrate, and bone metabolism. It is intended for researchers, scientists, and professionals in the field of drug development.

Metabolism of D-β-Aminoisobutyric Acid

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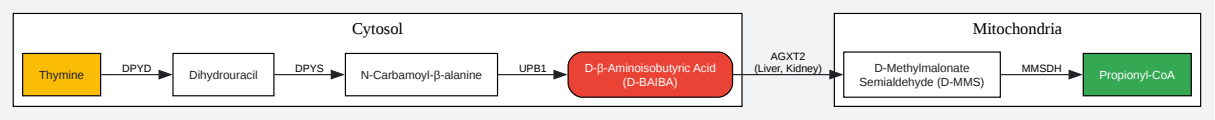
The metabolic pathway of BAIBA is stereospecific. D-BAIBA is produced in the cytosol as an intermediate product of thymine degradation.[1][6][7] This process involves a series of enzymatic reactions catalyzed by dihydropyrimidine dehydrogenase (DPYD), dihydropyrimidinase (DPYS), and β-ureidopropionase (UPB1).[6] The degradation of D-BAIBA occurs in the mitochondria, primarily in the liver and kidneys, where it is converted to D-methylmalonate semialdehyde (D-MMS) by the enzyme alanine:glyoxylate aminotransferase 2 (AGXT2).[6][7] In contrast, L-BAIBA is derived from the mitochondrial catabolism of the branched-chain amino acid L-valine.[1][6][7] While some stereoisomerization between the L- and D-forms can occur, they are largely considered to have distinct primary metabolic origins.[2][7]



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Caption: Metabolic pathway of D-β-Aminoisobutyric Acid (D-BAIBA) synthesis and degradation.

Physiological Functions of D-β-Aminoisobutyric Acid

BAIBA is recognized as a key signaling molecule released by skeletal muscle during exercise, mediating crosstalk between tissues.[4][8] Its production is stimulated by the transcriptional coactivator PGC-1α, a master regulator of exercise-induced adaptations in muscle.[6][9][10]

Lipid Metabolism and Adipose Tissue Browning

One of the most significant functions of BAIBA is its ability to regulate lipid metabolism and induce the "browning" of white adipose tissue (WAT).[4][8][11]

- WAT Browning: BAIBA stimulates the differentiation of white adipose precursor cells into "beige" or "brite" (brown-in-white) adipocytes.[6] These beige adipocytes possess thermogenic capabilities similar to classical brown adipocytes, which dissipate energy as heat.[12] This process is mediated through the activation of the peroxisome proliferator-

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activated receptor alpha (PPARα).[8][13][14] Activation of PPARα leads to the increased expression of brown fat-specific genes, such as uncoupling protein 1 (UCP1), in white fat depots.[11][12][13]

- Fatty Acid Oxidation: BAIBA enhances fatty acid β-oxidation in the liver and skeletal muscle.[1][6][10] In the liver, this effect is also mediated by PPARα, leading to increased expression of genes involved in fatty acid transport and catabolism, such as CPT1 and ACADvl.[10] This contributes to a reduction in body fat mass and protects against diet-induced obesity in animal models.[6][13][15]

Carbohydrate Metabolism and Insulin Sensitivity

BAIBA plays a beneficial role in glucose homeostasis.[1][16]

- Improved Glucose Tolerance: Studies in mice have shown that BAIBA administration improves glucose tolerance and insulin sensitivity.[1][13][16] It can attenuate glucose metabolic disturbances in models of type 2 diabetes.[13][16]

- AMPK Activation: Some metabolic effects of BAIBA, such as improving insulin resistance in muscle and fat cells, are mediated through the activation of AMP-activated protein kinase (AMPK).[6][13]

- Insulin Secretion: BAIBA has been shown to independently alter the triggering pathway of insulin secretion in cultured pancreatic beta cells.[15] In humans, circulating BAIBA levels are inversely correlated with fasting insulin.[17]

Bone Metabolism

While the L-isomer of BAIBA has been more extensively studied for its direct effects on bone, D-BAIBA also appears to play a role.

- L-BAIBA and Osteocyte Survival: L-BAIBA protects osteocytes from reactive oxygen species (ROS)-induced apoptosis by signaling through the Mas-related G protein-coupled receptor type D (MRGPRD).[18][19] This protective effect helps prevent bone loss in models of disuse osteoporosis.[18][19]

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- D-BAIBA and Bone Health: Some human studies suggest a positive correlation between serum D-BAIBA levels and age, while L-BAIBA levels correlate with bone mineral density (BMD) in females.[20] This suggests the two isomers may have distinct or complementary roles in skeletal health.

Anti-Inflammatory and Antioxidant Effects

BAIBA exhibits protective effects against inflammation and oxidative stress.

- Inflammation: BAIBA can reverse palmitic acid-induced hypothalamic inflammation and microglial activation, suggesting a role in mitigating chronic inflammation associated with metabolic diseases.[2][21] These effects may be regulated through AMPK and Akt signaling pathways.[2]

- Oxidative Stress: L-BAIBA has been shown to reduce ROS production in osteocytes.[6][18] BAIBA also ameliorates oxidative stress in other tissues, contributing to its protective functions.[1][2]

Signaling Pathways

The biological effects of D-BAIBA are mediated by several key signaling pathways. The most well-characterized is the PGC-1α/BAIBA/PPARα axis that links exercise to the browning of white fat and increased fatty acid oxidation.

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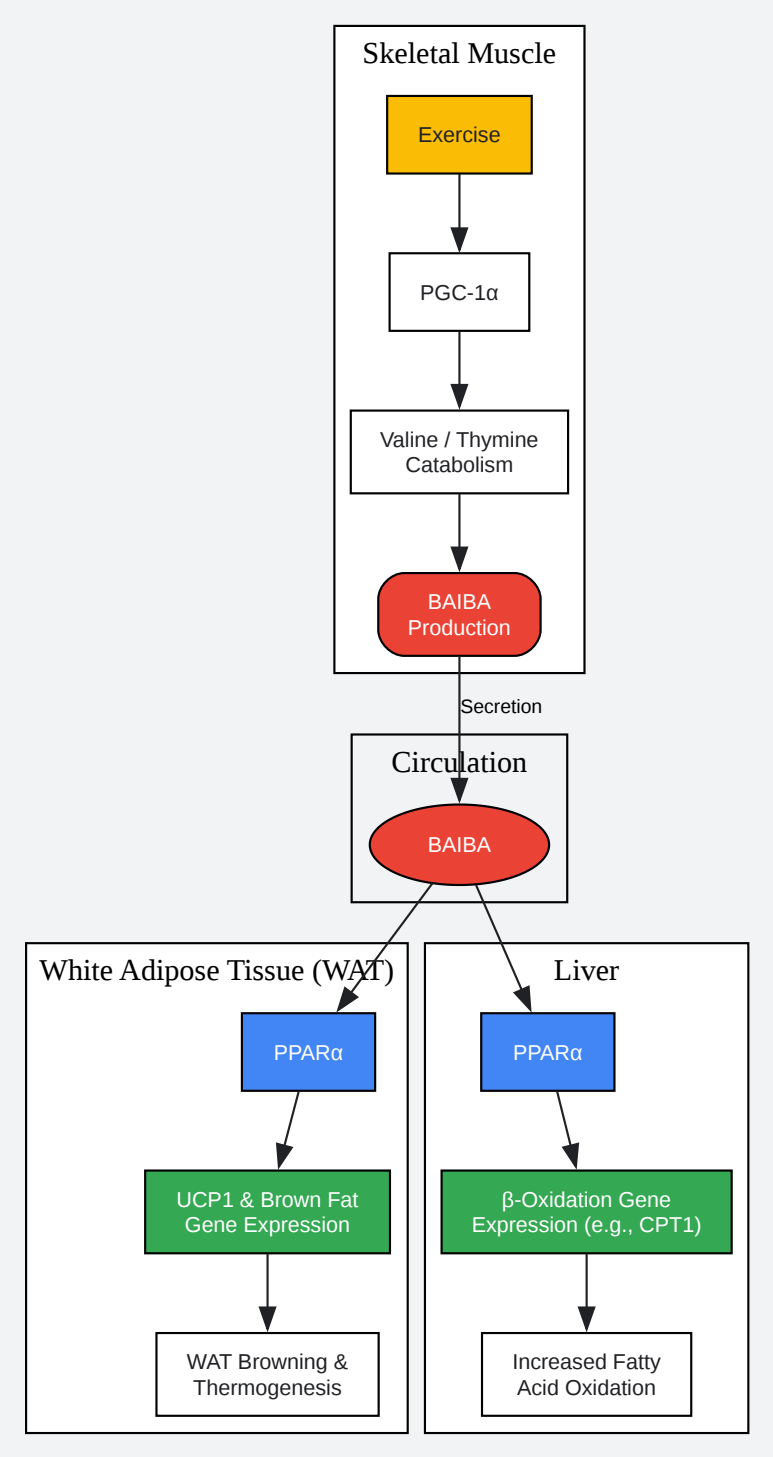

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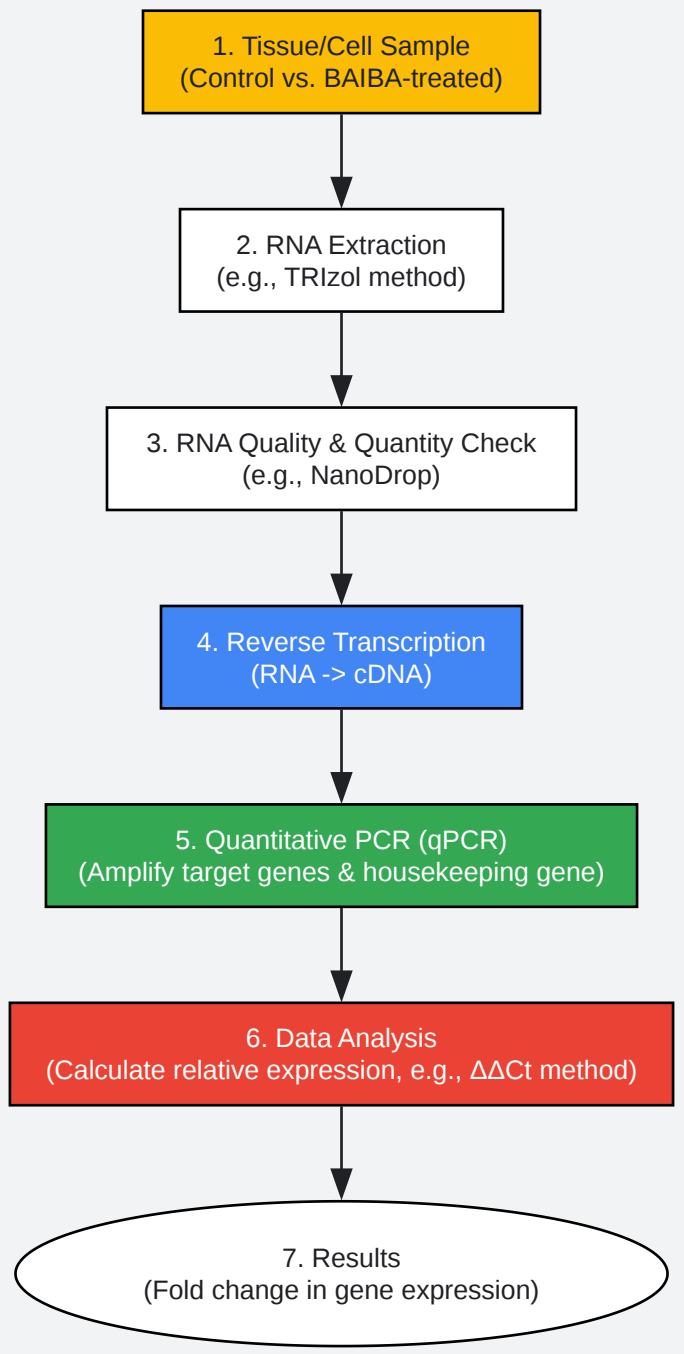

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